

Methyl 2,2-dimethoxypropanoate: A Technical Guide to Safe Handling for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2,2-dimethoxypropanoate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling procedures for **Methyl 2,2-dimethoxypropanoate** (CAS No. 10076-48-9). The information herein is compiled to ensure the safe use of this compound in research and development settings. Adherence to these guidelines is critical for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

Methyl 2,2-dimethoxypropanoate is a combustible liquid that requires careful handling.^[1] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₄	[2][3]
Molecular Weight	148.16 g/mol	[2][3]
Appearance	Colorless to Almost colorless clear liquid	TCI
Boiling Point	183.1 °C	[2]
Density	1.030 g/cm ³	[2]
Flash Point	67.6 °C	[2]
Purity	>96.0% (GC)	[1]

Hazard Identification and GHS Classification

Methyl 2,2-dimethoxypropanoate is classified as a hazardous substance. The following table outlines its GHS hazard statements.

Hazard Statement	Code	Description
Causes skin irritation	H315	[2]
Causes serious eye irritation	H319	[2]
May cause respiratory irritation	H335	[2]
Combustible liquid	H227	[1]

Safe Handling and Storage Procedures

Proper handling and storage are paramount to ensure safety. The following procedures should be strictly followed.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental protocol should be conducted to determine the appropriate level of PPE. The following are minimum

requirements:

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- **Hand Protection:** Handle with chemical-impermeable gloves that have been inspected prior to use.[4] The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[4]
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.[4] [5] For tasks with a higher risk of splashing, consider a chemical-resistant apron or suit.
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[4] In environments with inadequate ventilation, especially when the substance is heated or aerosolized, respiratory protection is mandatory.

Engineering Controls

- **Ventilation:** Handle in a well-ventilated place.[4] Use only outdoors or in a well-ventilated area.[5][6] Local exhaust ventilation is recommended to keep airborne concentrations low.
- **Eyewash and Safety Shower:** Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower.

Handling Procedures

- Avoid contact with skin and eyes.[4]
- Avoid breathing mist, gas, or vapors.[4]
- Wash hands thoroughly after handling.[5][6]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5][7]
- Use non-sparking tools.[4][5][7]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[5][7]

Storage Conditions

- Store in a well-ventilated place. Keep cool.[5][7]
- Keep container tightly closed.[5][7]
- Recommended storage temperature is between 10°C - 25°C.[2]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: Vapors may form explosive mixtures with air.[5] Vapors may travel to a source of ignition and flash back.[5] Containers may explode when heated.[5]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[4]

Accidental Release Measures

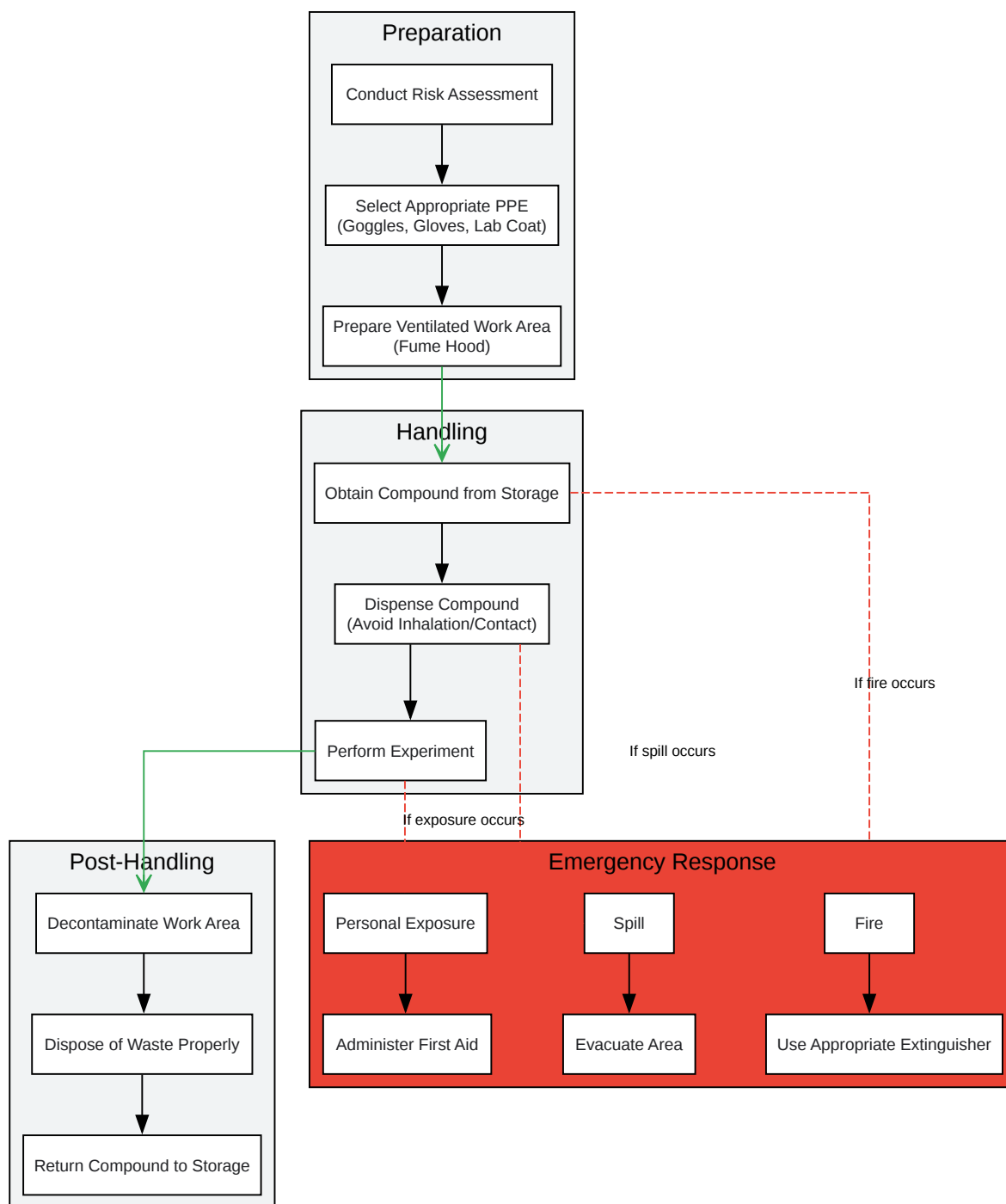
- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[4\]](#)
- Containment and Cleanup: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[\[4\]](#)

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **Methyl 2,2-dimethoxypropanoate** in a laboratory setting.



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Caption: Safe handling workflow for **Methyl 2,2-dimethoxypropanoate**.

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Email: info@benchchem.com